

Personal protective equipment for handling GSK1940029

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Compound of Interest

Compound Name: GSK1940029

Cat. No.: B607772

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Essential Safety and Handling of GSK1940029

GSK1940029 is an inhibitor of stearoyl-CoA desaturase (SCD)[1][2][3]. While there are some discrepancies in its hazard classification between suppliers, with one source identifying it as harmful if swallowed and very toxic to aquatic life[4], and another stating it is not a hazardous substance[5], a cautious approach to handling is recommended. Adherence to proper personal protective equipment (PPE) protocols and safe handling procedures is crucial to ensure personnel safety and prevent environmental contamination.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **GSK1940029**, based on available Safety Data Sheets (SDS)[4][5].

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Goggles	Must be equipped with side-shields to provide comprehensive protection.
Hands	Protective Gloves	Use of chemically resistant gloves is mandatory.
Body	Impervious Clothing	Lab coats or other forms of protective clothing that are resistant to chemical permeation should be worn.
Respiratory	Suitable Respirator	To be used to avoid inhalation of dust or aerosols, especially in areas without adequate exhaust ventilation.

Safe Handling and Engineering Controls

Proper engineering controls and handling practices are essential for minimizing exposure to **GSK1940029**.

Ventilation: All work with **GSK1940029** should be conducted in a well-ventilated area[4][5]. The use of a chemical fume hood or other appropriate exhaust ventilation is highly recommended to control exposure.

Emergency Equipment: Ensure that a safety shower and an eye wash station are readily accessible in the immediate vicinity of the handling area[4].

Hygiene Practices:

- Thoroughly wash hands and any exposed skin after handling the compound[4].
- Do not eat, drink, or smoke in areas where **GSK1940029** is handled or stored[4].

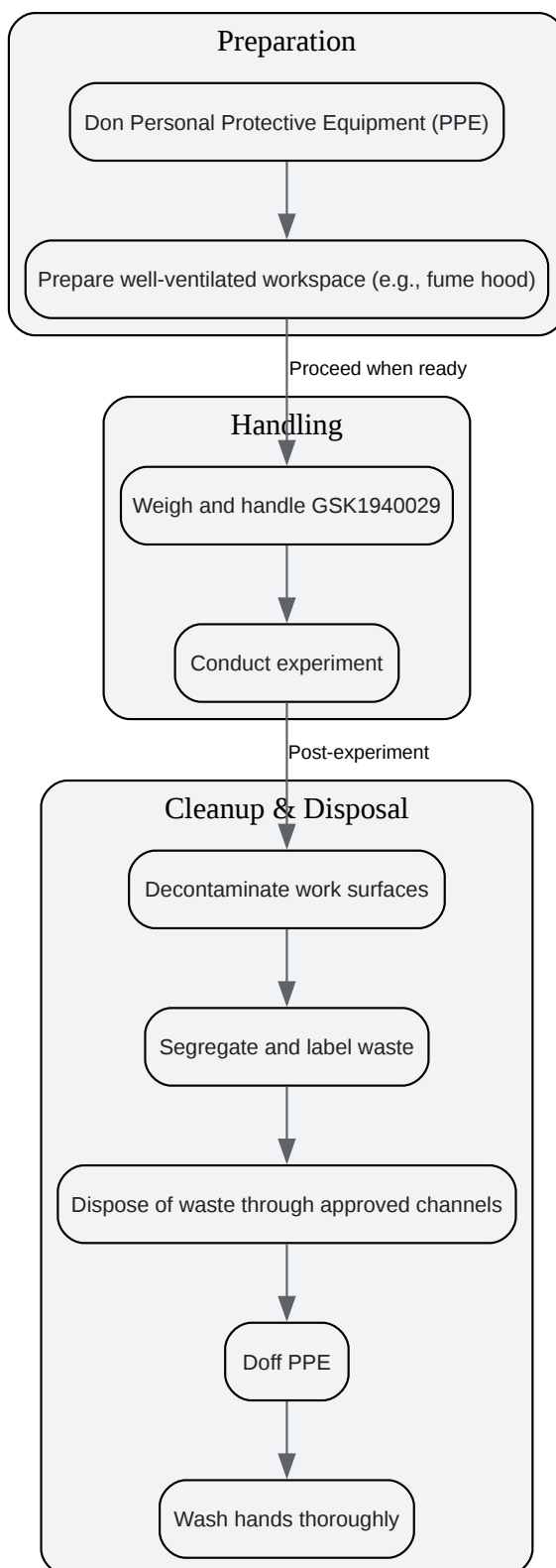
Spillage and Disposal

In the event of a spill, it is important to collect the spillage to prevent environmental release[4]. Spills should be cleaned up promptly and safely[5].

Disposal: Dispose of **GSK1940029** and its container at an approved waste disposal plant[4]. Avoid releasing the substance into the environment, as it is noted to be very toxic to aquatic life with long-lasting effects[4].

Operational Workflow for Handling GSK1940029

The following diagram outlines the procedural steps for the safe handling of **GSK1940029**, from preparation to disposal.



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